

Personal protective equipment for handling 5-Ethynon-2-en-1-ol

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Compound of Interest

Compound Name: 5-Ethynon-2-en-1-ol

Cat. No.: B15176905

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Essential Safety and Handling Guide for 5-Ethynon-2-en-1-ol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Ethynon-2-en-1-ol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Disclaimer: Specific safety data for **5-Ethynon-2-en-1-ol** is not readily available. The quantitative data presented in this guide is for the closely related saturated compound, 5-Ethyl-2-nonanol, and should be used as an estimation for safety planning.

Chemical Safety Data

The following table summarizes the known and estimated physicochemical and toxicological properties of 5-Ethyl-2-nonanol, which can be used as a proxy for **5-Ethynon-2-en-1-ol**.

Property	Value	Source
Molecular Formula	C11H24O	ECHEMI
Molecular Weight	172.31 g/mol	ECHEMI
Boiling Point	225 °C	ECHEMI[1]
Flash Point	99.2 °C	ECHEMI[1]
Density (estimated)	0.8447 g/mL	ChemicalBook[2], ECHEMI[1]
Vapor Pressure	0.02 mmHg at 25°C	ECHEMI[1]
GHS Hazard Statement	H411: Toxic to aquatic life with long lasting effects	ECHEMI[1]

Operational Plan for Safe Handling

Adherence to the following step-by-step operational plan is critical to minimize risks associated with handling **5-Ethynon-2-en-1-ol**.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure safety shower and eyewash stations are readily accessible and operational.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use nitrile, chloroprene, or butyl rubber gloves. Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A standard laboratory coat is required. For tasks with a higher risk of splashing, consider a chemically resistant apron or suit.
- Footwear: Wear closed-toe shoes.

3. Chemical Handling Procedure:

- Before starting any work, ensure you have read and understood this safety guide.
- Carefully inspect the container for any damage or leaks before opening.
- When transferring the chemical, do so slowly and carefully to avoid splashing.
- Keep the container tightly closed when not in use.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined below.
- Do not eat, drink, or smoke in the laboratory area.

4. First Aid Measures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **5-Ethynon-2-en-1-ol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

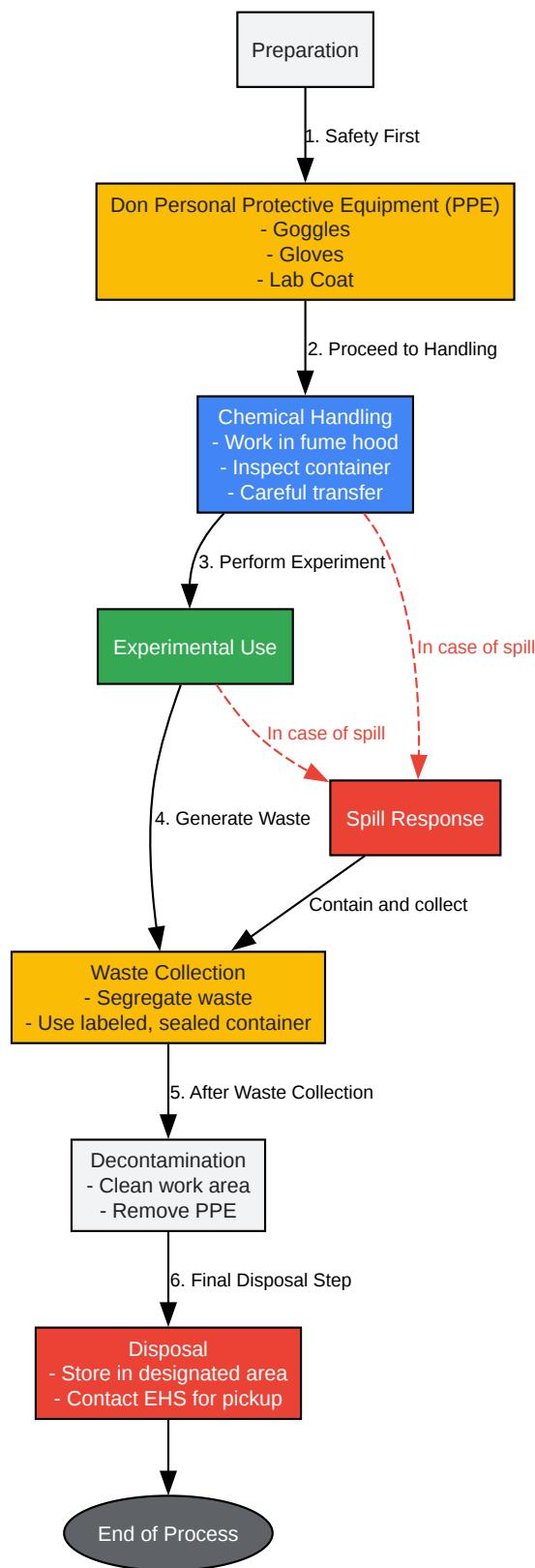
• Waste Collection:

- Collect all waste containing **5-Ethynon-2-en-1-ol** in a dedicated, properly labeled, and sealed hazardous waste container.

- The container should be compatible with the chemical.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**5-Ethynon-2-en-1-ol**".
- Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secondary containment area, away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
 - Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **5-Ethynon-2-en-1-ol**, from preparation to disposal.

[Click to download full resolution via product page](#)Workflow for Safe Handling of **5-Ethynon-2-en-1-ol**.

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References

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